

Thermochemical properties of Dipropyl sulfoxide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Dipropyl sulfoxide*

CAS No.: *4253-91-2*

Cat. No.: *B1221221*

[Get Quote](#)

An In-depth Technical Guide to the Thermochemical Properties of **Dipropyl Sulfoxide**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dipropyl sulfoxide ($C_6H_{14}OS$) is an organosulfur compound with applications in organic synthesis and the pharmaceutical industry.[1] A thorough understanding of its thermochemical properties is paramount for process development, safety assessments, and computational modeling. This guide provides a comprehensive overview of the essential thermochemical data for **dipropyl sulfoxide**, detailing both state-of-the-art experimental protocols for their determination and robust computational workflows for their prediction. By synthesizing technical accuracy with field-proven insights, this document serves as an essential resource for professionals requiring reliable thermochemical data for process optimization, reaction modeling, and stability analysis.

Introduction: The Significance of Dipropyl Sulfoxide

Dipropyl sulfoxide, with the chemical formula $C_6H_{14}OS$ and CAS number 4253-91-2, is a dialkyl sulfoxide.[2] Like its well-known analogue dimethyl sulfoxide (DMSO), **dipropyl sulfoxide**'s utility stems from the unique properties of the sulfinyl group.[3] Its role as a reactant and solvent in organic synthesis and its potential applications in pharmaceutical formulations necessitate a deep understanding of its energetic properties.

Thermochemical properties such as enthalpy of formation, heat capacity, and enthalpy of phase changes are not merely academic data points. They are critical for:

- **Process Safety and Hazard Analysis:** Predicting the exothermic potential of reactions and defining safe operating limits.
- **Reaction Engineering:** Calculating reaction enthalpies to design and control thermal management systems for chemical reactors.
- **Computational Chemistry:** Providing benchmark data for the validation and development of theoretical models, which can accelerate discovery by predicting the properties of novel compounds.

This guide bridges the gap between raw data and practical application, explaining the causality behind experimental choices and providing self-validating protocols for robust and reliable characterization.

Core Thermochemical Properties of Dipropyl Sulfoxide

The fundamental thermochemical properties of **dipropyl sulfoxide** have been determined through a combination of experimental measurements and validated computational methods. These values are essential for thermodynamic calculations. The data presented below is consolidated from the NIST Chemistry WebBook and other sources.[2][4]

Table 1: Key Thermochemical and Physical Properties of **Dipropyl Sulfoxide**

Property	Symbol (State)	Value	Unit	Source(s)
Enthalpies of Formation (Standard State)				
Enthalpy of Formation (Liquid)	$\Delta_f H^\circ(l)$	-329.00 ± 0.80	kJ/mol	[4]
Enthalpy of Formation (Gas)	$\Delta_f H^\circ(g)$	-255.00 ± 2.00	kJ/mol	[4]
Enthalpy of Combustion				
Standard Liquid Enthalpy of Combustion	$\Delta_c H^\circ(l)$	-4634.60 ± 0.40	kJ/mol	[4]
Enthalpies of Phase Change				
Enthalpy of Vaporization	$\Delta_{vap} H^\circ$	74.00 ± 1.00	kJ/mol	[4]
Enthalpy of Fusion	$\Delta_{fus} H^\circ$	19.05	kJ/mol	[4]
Thermodynamic Functions				
Ideal Gas Heat Capacity (at 394.96 K)	$C_{p,gas}$	217.98	J/mol·K	[4]
Standard Gibbs Free Energy of Formation	$\Delta_f G^\circ$	-218.07	kJ/mol	[4]
Physical Properties				

Molecular Weight	M	134.24	g/mol	[1][5]
Normal Boiling Point	Tboil	475.00 ± 1.00	K	[4]
Normal Melting Point	Tfus	297.90 ± 1.00	K	[4]

Experimental Determination of Thermochemical Properties

The accuracy of any thermochemical measurement is fundamentally dependent on the purity of the sample. Therefore, a robust experimental workflow begins with the synthesis and purification of the target compound.

Preamble: The Imperative of Sample Purity

Thermochemical measurements are highly sensitive to impurities. For instance, the presence of the corresponding sulfide (dipropyl sulfide) or sulfone (dipropyl sulfone) would significantly alter the measured enthalpy of combustion.

Synthesis: **Dipropyl sulfoxide** is typically synthesized by the selective oxidation of dipropyl sulfide. Modern methods often employ environmentally benign electrochemical protocols, which can offer high selectivity and yield.[6]

Purification: Due to the hygroscopic nature of many sulfoxides, purification requires rigorous techniques to remove water and synthetic by-products.[7] A combination of flash column chromatography followed by recrystallization or distillation is often necessary to achieve the >99.5% purity required for calorimetry.[8]

Protocol: Enthalpy of Formation via Combustion Calorimetry

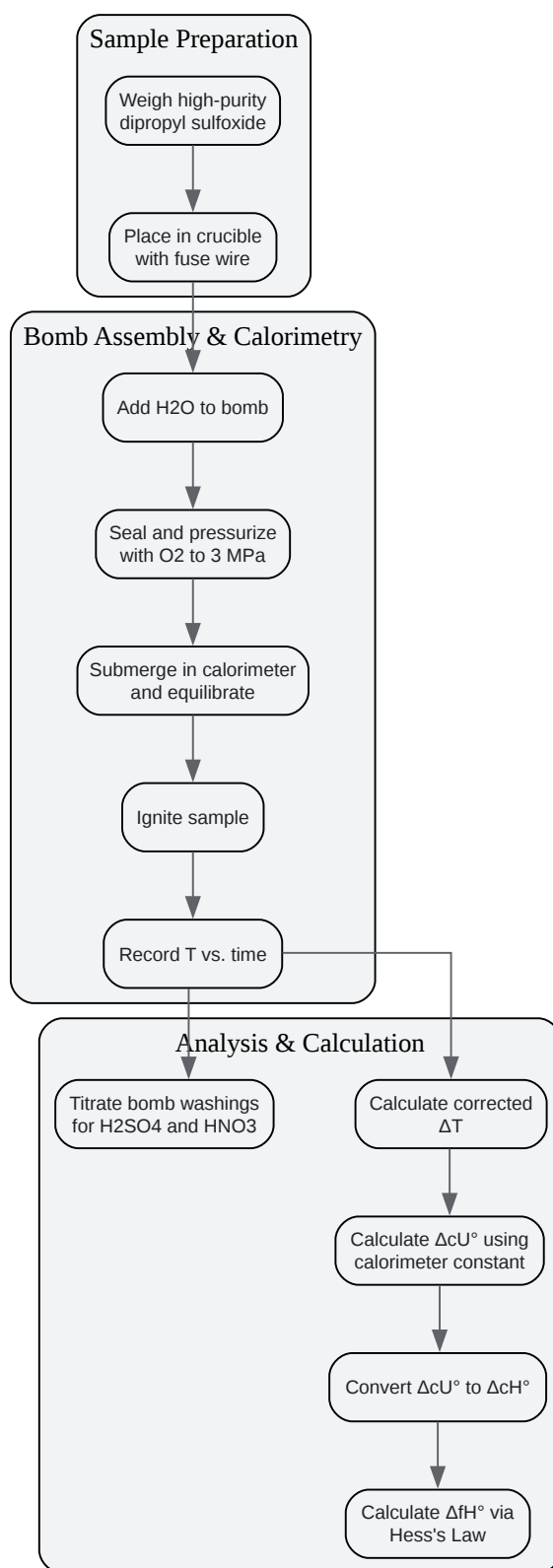
The standard enthalpy of formation ($\Delta_f H^\circ$) is most accurately determined indirectly from the experimentally measured enthalpy of combustion ($\Delta_c H^\circ$). A rotating-bomb calorimeter is the instrument of choice for organosulfur compounds.[9] The rotation ensures that the sulfuric acid

formed during combustion is distributed evenly in the initial aqueous solution, leading to a well-defined final state.

Step-by-Step Methodology:

- **Sample Preparation:** A precisely weighed sample (typically 0.5-1.0 g) of high-purity **dipropyl sulfoxide** is placed in a quartz crucible. A known mass of benzoic acid may be used as a combustion promoter.
- **Bomb Assembly:** 1.0 mL of distilled water is added to the bottom of the steel bomb to dissolve the combustion products (SO_2 and SO_3) to form aqueous sulfuric acid. The crucible is placed in the bomb, and a fuse wire is connected.
- **Pressurization:** The bomb is sealed and pressurized with high-purity oxygen to approximately 3 MPa.[\[10\]](#)
- **Calorimeter Setup:** The sealed bomb is submerged in a known quantity of water in the calorimeter's insulated container. The system is allowed to reach thermal equilibrium.
- **Ignition and Data Acquisition:** The sample is ignited via the fuse wire. The temperature of the water bath is monitored with high precision (e.g., a Beckmann thermometer or a platinum resistance thermometer) as a function of time until a stable final temperature is reached.
- **Post-Combustion Analysis:** The bomb is depressurized, and the liquid contents are titrated to determine the amount of nitric acid formed (from residual N_2 in the bomb) and sulfuric acid. This analysis is crucial for applying the necessary thermochemical corrections.
- **Calculation:**
 - The raw temperature rise is corrected for heat exchange with the surroundings.
 - The energy equivalent of the calorimeter (the "calorimeter constant"), determined by combusting a certified standard like benzoic acid, is used to calculate the total heat released.[\[11\]](#)
 - Corrections are applied for the combustion of the fuse wire and the formation of nitric acid.

- The standard energy of combustion ($\Delta_c U^\circ$) is calculated.
- The standard enthalpy of combustion ($\Delta_c H^\circ$) is derived from $\Delta_c U^\circ$ using the relationship $\Delta H = \Delta U + \Delta n(g)RT$, where $\Delta n(g)$ is the change in the number of moles of gas in the combustion reaction.
- Finally, the standard enthalpy of formation ($\Delta_f H^\circ$) is calculated using Hess's Law, incorporating the known standard enthalpies of formation for $\text{CO}_2(g)$, $\text{H}_2\text{O}(l)$, and $\text{H}_2\text{SO}_4(aq)$.



[Click to download full resolution via product page](#)

Caption: Workflow for determining enthalpy of formation.

Protocol: Heat Capacity via Differential Scanning Calorimetry (DSC)

The heat capacity (C_p), which describes the heat required to raise the temperature of a substance, is determined using DSC. This technique can also be used to measure the enthalpy of fusion ($\Delta_{\text{fus}}H^\circ$).

Step-by-Step Methodology:

- **Calibration:** The DSC instrument is calibrated for temperature and enthalpy using certified standards (e.g., indium) across the desired temperature range.
- **Sample Preparation:** A small, precisely weighed sample (5-10 mg) of **dipropyl sulfoxide** is hermetically sealed in an aluminum pan. An identical empty pan is used as a reference.
- **Measurement Runs:** A three-step procedure is executed:
 - **Baseline Run:** The empty sample and reference pans are run through the temperature program (e.g., heating from 273.15 K to 373.15 K at 10 K/min) to obtain the baseline heat flow.
 - **Sapphire Run:** A sapphire standard of known mass is run under the identical temperature program to determine the instrument's response.
 - **Sample Run:** The sample pan is run under the same conditions.
- **Calculation of Heat Capacity (C_p):** The heat capacity of the sample at a given temperature is calculated by comparing the heat flow signals from the three runs, using the known heat capacity of the sapphire standard.
- **Determination of Enthalpy of Fusion ($\Delta_{\text{fus}}H^\circ$):** When heating the sample through its melting point, the DSC will record an endothermic peak. The area of this peak is directly proportional to the enthalpy of fusion. The instrument's software integrates this peak area and calculates $\Delta_{\text{fus}}H^\circ$ based on the calibration.

Computational Approaches to Thermochemistry

While experimental methods provide the most accurate data, they can be time-consuming and require specialized equipment. Computational chemistry offers a powerful alternative for estimating thermochemical properties.

The Challenge of Modeling Sulfoxides

Accurately modeling organosulfur compounds, particularly sulfoxides, has been a significant computational challenge.^[12] The primary difficulty lies in adequately describing the electronic structure of the hypervalent sulfur atom. Standard basis sets often fail to correctly predict properties like the S-O bond dissociation enthalpy (BDE).^[7] Modern research has shown that the inclusion of high-exponent d-functions in the basis set for sulfur, such as those found in Dunning's correlation-consistent basis sets (e.g., aug-cc-pV(T+d)Z), is critical for achieving accurate results.^{[7][12]}

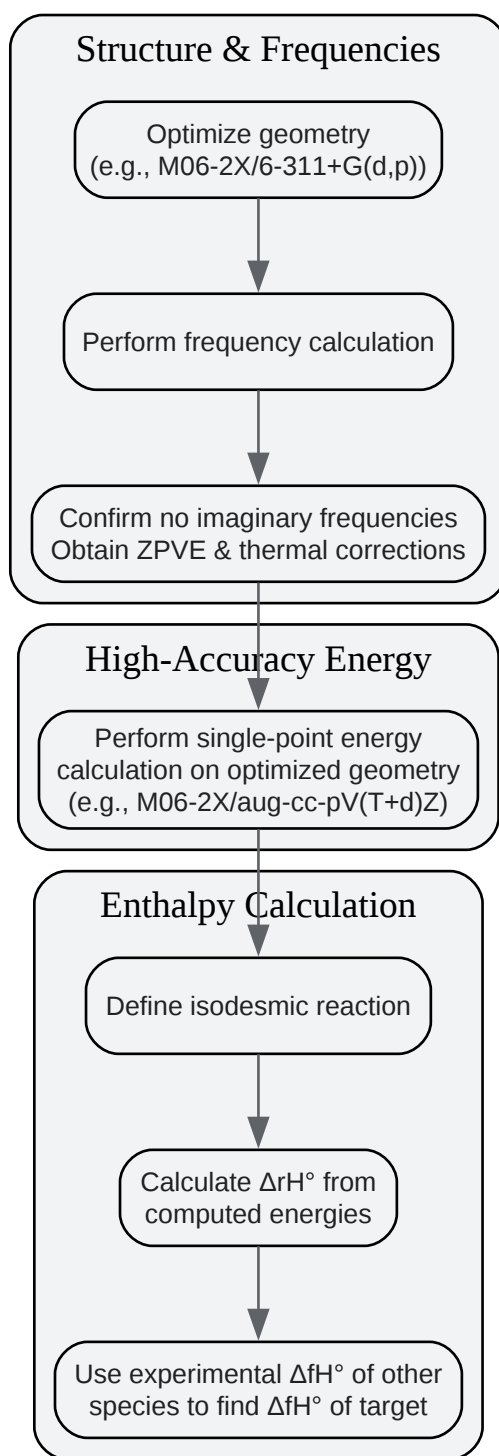
Protocol: High-Accuracy Computational Workflow

A reliable method for calculating the gas-phase enthalpy of formation involves using high-level composite methods or density functional theory (DFT) with appropriate basis sets. The following workflow is recommended.

Step-by-Step Methodology:

- **Geometry Optimization:** The 3D structure of **dipropyl sulfoxide** is optimized using a DFT method, such as B3LYP or M06-2X, with a suitable basis set (e.g., 6-311+G(d,p)). The M06-2X functional is often preferred for main-group thermochemistry.^[12]
- **Frequency Calculation:** A vibrational frequency calculation is performed at the same level of theory. The absence of imaginary frequencies confirms that the optimized structure is a true energy minimum. This calculation also provides the zero-point vibrational energy (ZPVE) and thermal corrections to the enthalpy.
- **Single-Point Energy Calculation:** To achieve higher accuracy, a single-point energy calculation is performed on the optimized geometry using a more sophisticated method and a larger basis set. An excellent choice is the M06-2X functional with the aug-cc-pV(T+d)Z basis set, which is specifically designed for sulfur compounds.^[12]

- Enthalpy of Formation Calculation: The gas-phase enthalpy of formation is calculated using an isodesmic reaction scheme. This approach conserves the number and types of chemical bonds, leading to significant error cancellation. A suitable reaction is: $(\text{CH}_3)_2\text{SO} + 2 \text{CH}_3\text{CH}_2\text{CH}_3 \rightarrow (\text{CH}_3\text{CH}_2\text{CH}_2)_2\text{SO} + 2 \text{CH}_4$
 - The enthalpy of reaction ($\Delta_r H^\circ$) is calculated from the computed total energies of all species.
 - The $\Delta_f H^\circ$ for **dipropyl sulfoxide** is then derived using the known experimental $\Delta_f H^\circ$ values for the other molecules in the equation.



[Click to download full resolution via product page](#)

Caption: Computational workflow for enthalpy of formation.

Conclusion

The thermochemical properties of **dipropyl sulfoxide** are fundamental to its safe and efficient use in research and industry. This guide has presented the core experimental data and provided detailed, validated protocols for both experimental determination and computational prediction. The experimental workflows, particularly for combustion calorimetry, emphasize the critical need for sample purity and meticulous procedural detail to ensure data integrity. Concurrently, the computational protocol highlights modern best practices for overcoming the specific challenges associated with modeling sulfoxides. By integrating these experimental and theoretical approaches, researchers and drug development professionals can confidently utilize and model **dipropyl sulfoxide**, ensuring predictability, safety, and efficiency in their applications.

References

- Cheméo. (n.d.). Chemical Properties of **Dipropyl sulfoxide** (CAS 4253-91-2). Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 20252, 1,1'-Sulfinylbis(propane). Retrieved from [\[Link\]](#)_
- Bachrach, S. M. (2011). Comparison of experimental and computationally predicted sulfoxide bond dissociation enthalpies. *The Journal of Physical Chemistry A*, 115(14), 3141–3148. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Thermochemistry of Organosulfur Compounds. Retrieved from [\[Link\]](#)
- Parks, C., et al. (2022). Computational studies on the Reactions of Thiols, Sulfides and Disulfides with Hydroperoxides. Relevance for Jet Fuel Autoxidation. White Rose Research Online. Retrieved from [\[Link\]](#)
- Hubbard, W. N., Katz, C., & Waddington, G. (1954). A Rotating Combustion Bomb for Precision Calorimetry. Heats of Combustion of Some Sulfur-Containing Compounds. *The Journal of Physical Chemistry*, 58(2), 142–152. Retrieved from [\[Link\]](#)
- Drago, C., et al. (2007). Enantioselective Oxidation of an Alkyl Aryl Sulfide: Synthesis of (S)-(-)-Methyl p-Bromophenyl Sulfoxide. *Organic Syntheses*, 84, 159. Retrieved from [\[Link\]](#)

- American Chemical Society. (n.d.). Vapor Pressures of Pure Diethyl Sulfoxide from (298.15 to 318.15) K and Vapor-Liquid Equilibria of Binary. Retrieved from [\[Link\]](#)
- Juaristi, E., et al. (2003). Calorimetric and Computational Study of Thiacyclohexane 1-Oxide and Thiacyclohexane 1,1-Dioxide (Thiane Sulfoxide and Thiane Sulfone). Enthalpies of Formation and the Energy of the SO Bond. The Journal of Organic Chemistry, 68(10), 3872–3877. Retrieved from [\[Link\]](#)
- Notario, R., & da Silva, M. A. V. R. (2013). Correcting the experimental enthalpies of formation of some members of the biologically significant sulfenic acids family. The Journal of Physical Chemistry A, 117(11), 2391–2399. Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology. (2009). Selected Values of Heats of Combustion and Heats of Formation of Organic Compounds Containing the Elements C, H, N, O, P, and S. Retrieved from [\[Link\]](#)
- Bachrach, S. M. (2011). Comparison of Experimental and Computationally Predicted Sulfoxide Bond Dissociation Enthalpies. Journal of Physical Chemistry A, 115(14), 3141-3148. Retrieved from [\[Link\]](#)
- Ma, C., et al. (2021). Scalable selective electrochemical oxidation of sulfides to sulfoxides. Green Chemistry, 23(2), 996-1001. Retrieved from [\[Link\]](#)
- Lide, D. R. (Ed.). (n.d.). CRC Handbook of Chemistry and Physics, 89th Edition. Retrieved from a local university library or publisher. (Note: A generic reference as direct link to specific table is unavailable).
- National Institute of Standards and Technology. (n.d.). **Dipropyl sulfoxide**. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- Mancuso, A. J., & Swern, D. (1981). Activated dimethyl sulfoxide: useful reagents for synthesis. Synthesis, 1981(3), 165-185.
- Chemistry LibreTexts. (2022). 14.4: Thermochemistry and Calorimetry. Retrieved from [\[Link\]](#)
- Ribeiro da Silva, M. A. V., et al. (2007). Calorimetric and Computational Study of the Thermochemistry of Phenoxyphenols. The Journal of Organic Chemistry, 72(11), 4029–4037. Retrieved from [\[Link\]](#)

- National Institute of Standards and Technology. (n.d.). Disulfide, dipropyl. NIST Chemistry WebBook. Retrieved from [[Link](#)]
- Hawboldt, M., & Main-Sark, F. (2013). Thermo Physical Properties of Some Physical and Chemical Solvents at Atmospheric Pressure.
- Yaws, C. L. (2015). The Yaws Handbook of Thermodynamic Properties for Hydrocarbons and Chemicals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Dipropyl Sulfoxide | 4253-91-2 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 2. Dipropyl sulfoxide [webbook.nist.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Dipropyl sulfoxide (CAS 4253-91-2) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 5. 1,1'-Sulfinylbis(propane) | C₆H₁₄OS | CID 20252 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Scalable selective electrochemical oxidation of sulfides to sulfoxides - Green Chemistry (RSC Publishing) [pubs.rsc.org]
- 7. pubs.acs.org [pubs.acs.org]
- 8. Organic Syntheses Procedure [orgsyn.org]
- 9. pubs.acs.org [pubs.acs.org]
- 10. pubs.acs.org [pubs.acs.org]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. Comparison of experimental and computationally predicted sulfoxide bond dissociation enthalpies - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Thermochemical properties of Dipropyl sulfoxide]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1221221/docs#thermochemical-properties-of-dipropyl-sulfoxide\]](https://www.benchchem.com/product/b1221221/docs#thermochemical-properties-of-dipropyl-sulfoxide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)